

Proper Disposal of Aldoxycarb: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Aldoxycarb

Cat. No.: B1666834

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Disclaimer: **Aldoxycarb** is a highly toxic carbamate insecticide and nematicide.^{[1][2]} All handling and disposal procedures must be conducted in strict accordance with federal, state, and local regulations and institutional safety protocols. This guide provides essential information but should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) for the product in use and consultation with your institution's Environmental Health and Safety (EHS) department.

Aldoxycarb presents a significant hazard to human health and the environment. It is classified as having high mammalian acute toxicity and is extremely toxic to wildlife.^[1] Due to its mobility in certain soil types, improper disposal poses a substantial risk of groundwater contamination.^[1] Therefore, adherence to proper disposal protocols is critical to ensure the safety of laboratory personnel and the surrounding community.

Immediate Safety and Handling Protocol

Before beginning any procedure involving **Aldoxycarb**, ensure all necessary personal protective equipment (PPE) is worn and that you are working in a well-ventilated area, preferably a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.

- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: Consult the SDS for specific respiratory protection requirements, which may be necessary depending on the form of **Aldoxycarb** and the procedure.

In case of exposure, immediately follow the first-aid measures outlined in the product's SDS and seek medical attention.[3]

Step-by-Step Disposal Procedure

The disposal of **Aldoxycarb** waste is regulated as acutely hazardous.[4] Under no circumstances should **Aldoxycarb** or its containers be disposed of in standard trash or poured down the drain.[5] The only acceptable method is through a licensed hazardous waste management service.

Step 1: Waste Characterization and Segregation

- Identify Waste Streams: All materials contaminated with **Aldoxycarb** must be treated as hazardous waste. This includes:
 - Unused or expired **Aldoxycarb**.
 - Contaminated labware (e.g., pipette tips, vials, flasks).
 - Contaminated PPE.
 - Rinsate from cleaning contaminated equipment.
 - Spill cleanup materials.
- Segregate Waste: Do not mix **Aldoxycarb** waste with other chemical waste streams unless explicitly permitted by your EHS department. Keep it separate from incompatible materials, particularly strong oxidizing agents and alkaline substances, which can cause rapid degradation.[1][3]

Step 2: Containerization

- Select Appropriate Containers: Use only containers approved for hazardous waste that are compatible with **Aldoxycarb**. Leak-proof, sealable plastic containers are generally preferred.
[6]
- Contain Waste:
 - Solids: Carefully transfer solid waste into the designated container.
 - Liquids: Securely place liquid waste in a leak-proof container, filling it to no more than 80% capacity to allow for vapor expansion.[7]
 - Sharps: Any contaminated sharps (needles, razor blades) must be placed in a designated, puncture-proof sharps container.
- Keep Containers Closed: Hazardous waste containers must be kept securely sealed at all times, except when actively adding waste.[6][8]

Step 3: Labeling

- Label Immediately: As soon as the first particle of waste is added, affix a hazardous waste label to the container.[8]
- Complete Information: The label must be filled out completely and legibly.[7] Information should include:
 - The words "Hazardous Waste."
 - Full chemical name: "**Aldoxycarb**" (avoid abbreviations).[7]
 - All components and their approximate percentages.
 - The date accumulation started.
 - The specific hazard characteristics (e.g., "Acutely Toxic").

Step 4: Storage (Satellite Accumulation)

- Designated Area: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.^[6]
- Secondary Containment: The primary waste container must be placed within a larger, chemically resistant secondary container (e.g., a plastic tub) to contain any potential leaks.^[8]
- Secure Storage: The storage area should be secure and inaccessible to unauthorized personnel.^{[9][10]}

Step 5: Arrange for Disposal

- Contact EHS: Once the container is full or you are finished generating this waste stream, contact your institution's EHS department to schedule a pickup.
- Professional Disposal: The EHS department will arrange for a licensed hazardous waste disposal company to transport the waste for final disposal, which is typically high-temperature incineration at an approved facility.^{[3][6][11]}

Aldoxycarb Hazard and Disposal Summary

The following table summarizes key quantitative and qualitative data for **Aldoxycarb** disposal management.

Parameter	Value / Guideline	Source
Chemical Family	Carbamate	[1]
CAS Number	1646-88-4	[1]
Acute Oral Toxicity (Rat)	21.4 mg/kg (Toxicity Category I)	[1]
Primary Disposal Method	Incineration at an approved hazardous waste facility	[3][6][11]
EPA Status	Pesticide wastes are acutely hazardous	[4]
Drain Disposal	Strictly Prohibited	[5]
Container Disposal	Do not reuse; dispose of as hazardous waste	[2][5]

Aldoxycarb Disposal Workflow

The following diagram illustrates the procedural flow for the safe management and disposal of **Aldoxycarb** waste from the laboratory.



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Caption: Workflow for the safe disposal of **Aldoxycarb** waste in a laboratory setting.

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